

An In-depth Technical Guide to the Physical Properties of Triglyme

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Compound of Interest

Compound Name: Triglyme

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This guide provides a comprehensive overview of the key physical properties of Triethylene glycol dimethyl ether, commonly known as **triglyme**. A versatile and widely used solvent, a thorough understanding of its physical characteristics is essential for its effective and safe application in research, development, and manufacturing.

Core Physical Properties of Triglyme

Triglyme (CAS No. 112-49-2) is a colorless and odorless liquid with the chemical formula $C_8H_{18}O_4$.^[1] It is a member of the glyme family of ethers and is valued for its high boiling point and stability.^[2] Below is a summary of its key physical properties.

| Property | Value | Units |
|----------------------------|--|----------------------------|
| Molecular Weight | 178.23[3][4] | g/mol |
| Density | 0.986[3] | g/cm ³ at 20 °C |
| Boiling Point | 216[3][5] | °C at 760 mmHg |
| Melting Point | -45[3][5][6] | °C |
| Flash Point | 111[4][6] | °C (open cup) |
| Refractive Index | 1.423[5] | at 20 °C |
| Viscosity | Data not readily available in standard sources | cP or mPa·s |
| Vapor Pressure | 0.12[6] | kPa at 20°C |
| Solubility in Water | Miscible[4][6] | - |
| Solubility in Hydrocarbons | Miscible[4][7] | - |

Experimental Protocols for Property Determination

Accurate determination of the physical properties of a solvent like **triglyme** is crucial for its application. The following section outlines the general experimental methodologies for measuring the key properties listed above.

Determination of Density

The density of a liquid can be accurately determined using a digital density meter, a method standardized by ASTM D4052.[3][5][8][9]

- Principle: A small volume of the liquid sample (approximately 0.7 mL) is introduced into an oscillating U-tube.[4][8] The change in the oscillation frequency of the tube caused by the mass of the sample is measured. This frequency change is then used in conjunction with calibration data to determine the density of the liquid.[4]
- Apparatus: Digital density meter, syringe for sample injection.

- Procedure:
 - Calibrate the digital density meter with a standard of known density, such as dry air and distilled water.
 - Ensure the sample is free of air bubbles.
 - Inject the **triglyme** sample into the oscillating U-tube of the density meter using a syringe.
 - Allow the temperature of the sample to equilibrate to the desired measurement temperature.
 - The instrument will measure the oscillation period and calculate the density.
 - Record the density reading from the instrument's display.

Determination of Boiling Point

The boiling point of a liquid can be determined using a micro-boiling point method, which is suitable for small sample volumes.[\[10\]](#)

- Principle: The boiling point is the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure. This is observed as the temperature at which the liquid and its vapor are in equilibrium.
- Apparatus: Thiele tube or a similar heating block, thermometer, capillary tube sealed at one end, and a small test tube.[\[11\]](#)
- Procedure:
 - Place a small amount of **triglyme** into the small test tube.
 - Invert the sealed capillary tube and place it into the test tube with the **triglyme**.
 - Attach the test tube to a thermometer and place the assembly in a Thiele tube filled with a heating oil.
 - Heat the Thiele tube gently and evenly.[\[11\]](#)

- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Continue heating until a rapid and continuous stream of bubbles is observed.
- Remove the heat source and allow the apparatus to cool slowly.
- The temperature at which the liquid just begins to enter the capillary tube is the boiling point.^[11]

Determination of Melting Point

For substances that are solid at room temperature, a melting point apparatus is used. Since **triglyme** is a liquid at room temperature, this procedure would be applicable for determining its freezing point.

- Principle: The melting point is the temperature at which a substance transitions from a solid to a liquid state. For a pure crystalline solid, this occurs over a narrow temperature range.
- Apparatus: Melting point apparatus (e.g., Mel-Temp), capillary tubes.^[12]
- Procedure:
 - The liquid **triglyme** sample would first need to be frozen.
 - A small amount of the frozen solid is placed into a capillary tube.
 - The capillary tube is placed in the heating block of the melting point apparatus.
 - The sample is heated at a slow, controlled rate.
 - The temperature at which the first drop of liquid appears and the temperature at which the entire solid has melted are recorded as the melting point range.

Determination of Refractive Index

The refractive index of a liquid is a measure of how much light bends as it passes through the liquid. It is a characteristic property that can be used to identify a substance and assess its

purity. The Abbe refractometer is a common instrument for this measurement.

- Principle: The Abbe refractometer works on the principle of critical angle. A thin layer of the liquid sample is placed between two prisms. Light is passed through the sample, and the angle at which it is refracted is measured.
- Apparatus: Abbe refractometer, light source (typically a sodium lamp), and a dropper.
- Procedure:
 - Calibrate the refractometer using a standard sample with a known refractive index, such as distilled water.[\[13\]](#)
 - Open the prism assembly and place a few drops of the **triglyme** sample onto the surface of the measuring prism.[\[13\]](#)[\[14\]](#)
 - Close the prisms and allow the sample to spread into a thin, uniform layer.
 - Adjust the light source and the eyepiece to get a clear view of the borderline between the light and dark fields.
 - Use the dispersion correction knob to eliminate any color fringes from the borderline.
 - Adjust the measurement knob to bring the borderline exactly to the center of the crosshairs in the eyepiece.
 - Read the refractive index from the instrument's scale.

Determination of Viscosity

The viscosity of a liquid, its resistance to flow, can be measured using a viscometer. The Ostwald viscometer is a common type used for this purpose.

- Principle: The Ostwald viscometer measures the time it takes for a known volume of liquid to flow through a capillary tube under the force of gravity. This flow time is proportional to the viscosity of the liquid.
- Apparatus: Ostwald viscometer, stopwatch, and a constant temperature bath.

- Procedure:
 - Clean the viscometer thoroughly and dry it.
 - Pipette a precise volume of **triglyme** into the larger bulb of the viscometer.
 - Place the viscometer in a constant temperature bath to allow the sample to reach thermal equilibrium.
 - Using a pipette bulb, draw the liquid up into the other arm of the viscometer, above the upper calibration mark.
 - Release the suction and start the stopwatch as the meniscus of the liquid passes the upper calibration mark.
 - Stop the stopwatch when the meniscus passes the lower calibration mark.
 - Repeat the measurement several times to ensure accuracy.
 - The viscosity can be calculated by comparing the flow time of **triglyme** to the flow time of a reference liquid with a known viscosity (e.g., water) at the same temperature.

Determination of Flash Point

The flash point is the lowest temperature at which a liquid gives off enough vapor to ignite in the presence of an ignition source. The Pensky-Martens closed-cup method (ASTM D93) is a standard procedure for this determination.^{[15][16]}

- Principle: A sample of the liquid is heated in a closed cup at a controlled rate. An ignition source is periodically introduced into the vapor space above the liquid. The flash point is the temperature at which a flash is observed.
- Apparatus: Pensky-Martens closed-cup flash point tester.
- Procedure:
 - Pour the **triglyme** sample into the test cup to the specified level.

- Place the lid on the cup, ensuring a tight seal.
- Begin heating the sample at a slow, constant rate.
- Stir the sample continuously.
- At regular temperature intervals, apply the test flame by opening the shutter on the lid.
- The flash point is the lowest temperature at which the application of the test flame causes the vapor above the liquid to ignite with a distinct flash.

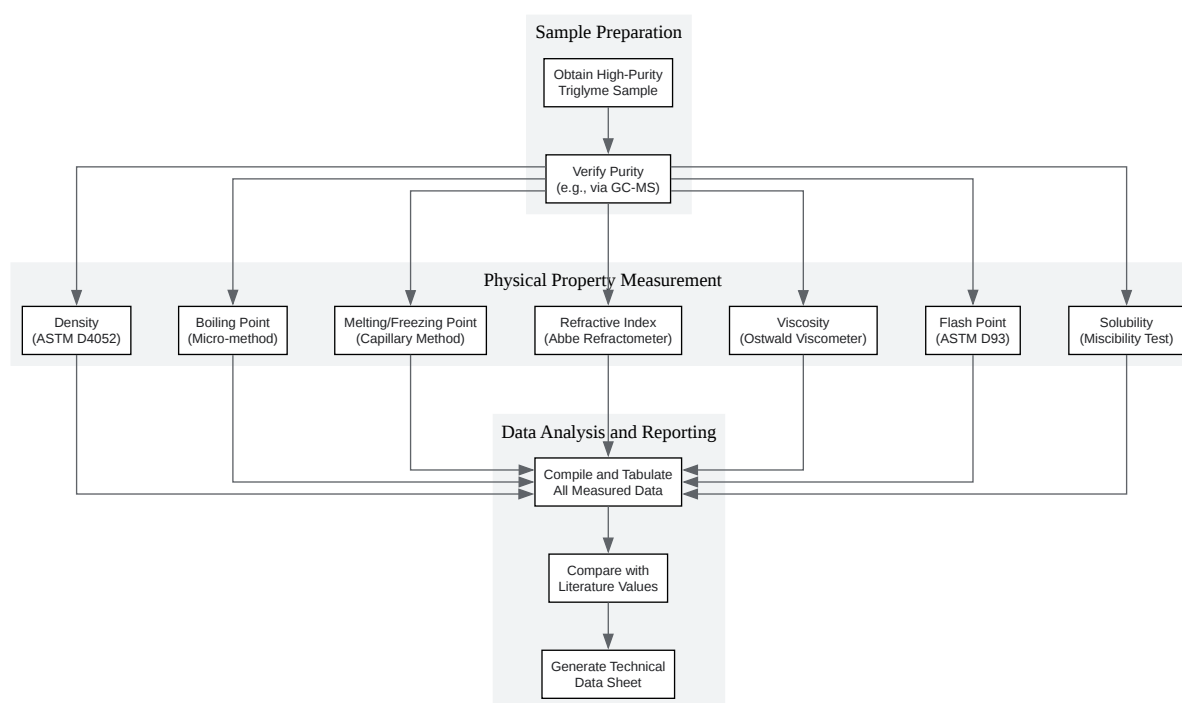
Determination of Solubility

The solubility of a liquid in a solvent (e.g., water) can be determined by observing the miscibility of the two liquids.

- Principle: Solubility is the property of a solute to dissolve in a solvent to form a homogeneous solution. For two liquids, this is often referred to as miscibility.
- Apparatus: Test tubes, graduated cylinders or pipettes.
- Procedure:
 - Take a known volume of the solvent (e.g., water) in a test tube.
 - Gradually add a known volume of **triglyme** to the test tube.
 - After each addition, shake the test tube vigorously and observe if the two liquids form a single, clear phase (miscible) or if they separate into two layers (immiscible).
 - Continue adding the **triglyme** until it no longer dissolves, or if it is determined to be miscible in all proportions.
 - The solubility can be expressed qualitatively (e.g., miscible, partially miscible, immiscible) or quantitatively if the volumes are carefully measured.

Logical Workflow for Solvent Characterization

The following diagram illustrates a logical workflow for the characterization of the physical properties of a solvent like **triglyme**.



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Workflow for Physical Property Characterization of a Solvent.

Safety and Handling

Triglyme is considered a hazardous substance and may form explosive peroxides upon prolonged exposure to air.^[17] It is crucial to handle this solvent in a well-ventilated area and to wear appropriate personal protective equipment, including safety glasses and gloves. Store **triglyme** in a tightly sealed container away from heat and direct sunlight.^[18] Always consult the Safety Data Sheet (SDS) before use for detailed safety information.

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